

Application Notes and Protocols: Preparation of SJFα Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SJF α is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of the p38 α protein.[1][2][3] Comprised of a multikinase inhibitor, foretinib, linked to a von Hippel-Lindau (VHL) E3 ubiquitin ligase ligand, **SJF** α facilitates the ubiquitination and subsequent proteasomal degradation of p38 α .[3] These application notes provide detailed protocols for the preparation of **SJF** α stock solutions to ensure accurate and reproducible experimental outcomes in cancer research and other therapeutic areas.[2][4]

Physicochemical Properties and Degradation Profile

SJF α is a 13-atom linker PROTAC that demonstrates high selectivity for p38 α degradation.[1] [5] The key quantitative data for **SJF** α are summarized in the table below.



Property	Value	Reference
Molecular Weight	1120.28 g/mol	[3]
Formula	C59H67F2N7O11S	[3]
CAS Number	2254609-27-1	[3]
Purity	≥98%	[3]
DC ₅₀ for p38α	7.16 nM	[1][2][3]
D _{max} for p38α	97.4%	[2][3]
DC ₅₀ for p38δ	299 nM	[1][2][3]
Solubility	Soluble to 100 mM in DMSO	[3]

Experimental Protocols Materials

- SJFα powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- · Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM SJFα Stock Solution

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing SJFα: Accurately weigh the desired amount of SJFα powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.12 mg of SJFα (Molecular Weight: 1120.28 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed $SJF\alpha$ powder. For a 10 mM stock solution, if you weighed 1.12 mg of $SJF\alpha$, add 1 mL of DMSO.



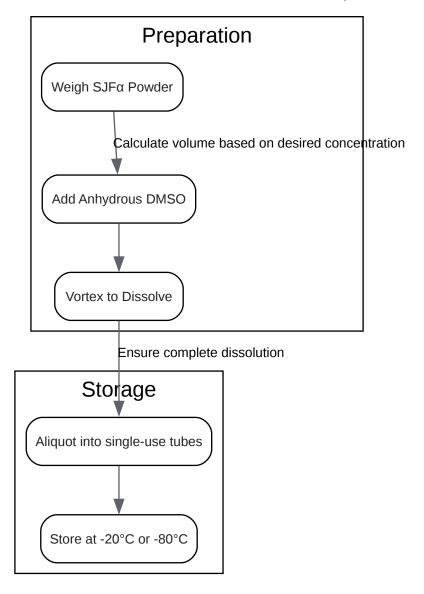
- Vortexing: Vortex the solution thoroughly until the **SJF** α is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 [2][5][6]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][5][6]

Visualizations Experimental Workflow

The following diagram illustrates the workflow for preparing the $SJF\alpha$ stock solution.



Workflow for SJFα Stock Solution Preparation



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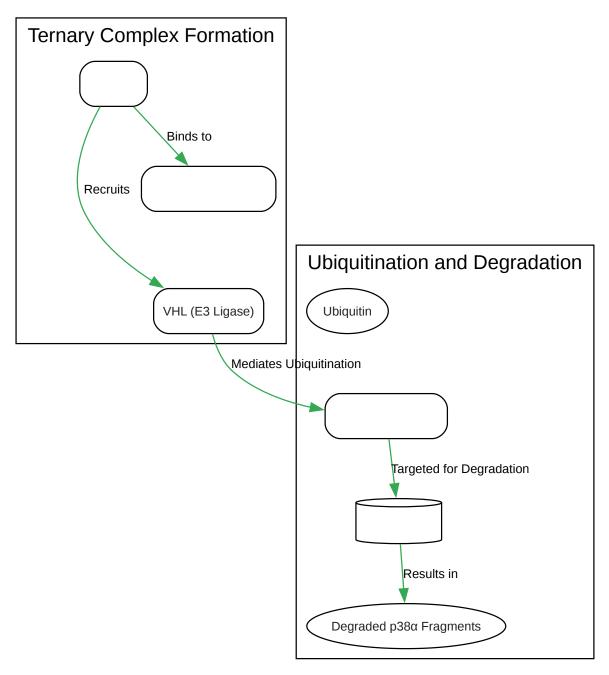
Caption: Workflow for preparing $\mathbf{SJF}\alpha$ stock solution.

Signaling Pathway

The diagram below depicts the mechanism of $SJF\alpha$ -mediated degradation of p38 α .



SJFα Mechanism of Action



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Caption: **SJF** α -mediated degradation of p38 α .



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